

A Comparative Guide to HPLC and ELISA for Tachykinin Measurement

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Compound of Interest

Compound Name: *Tatsinine*

Cat. No.: *B15593599*

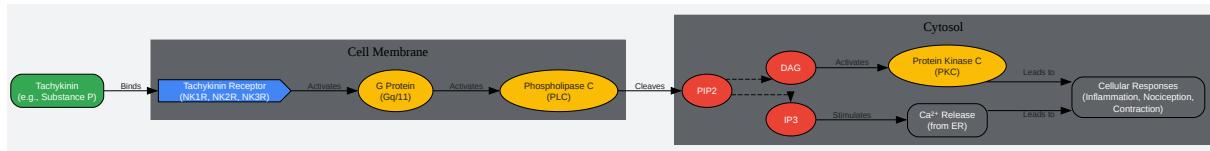
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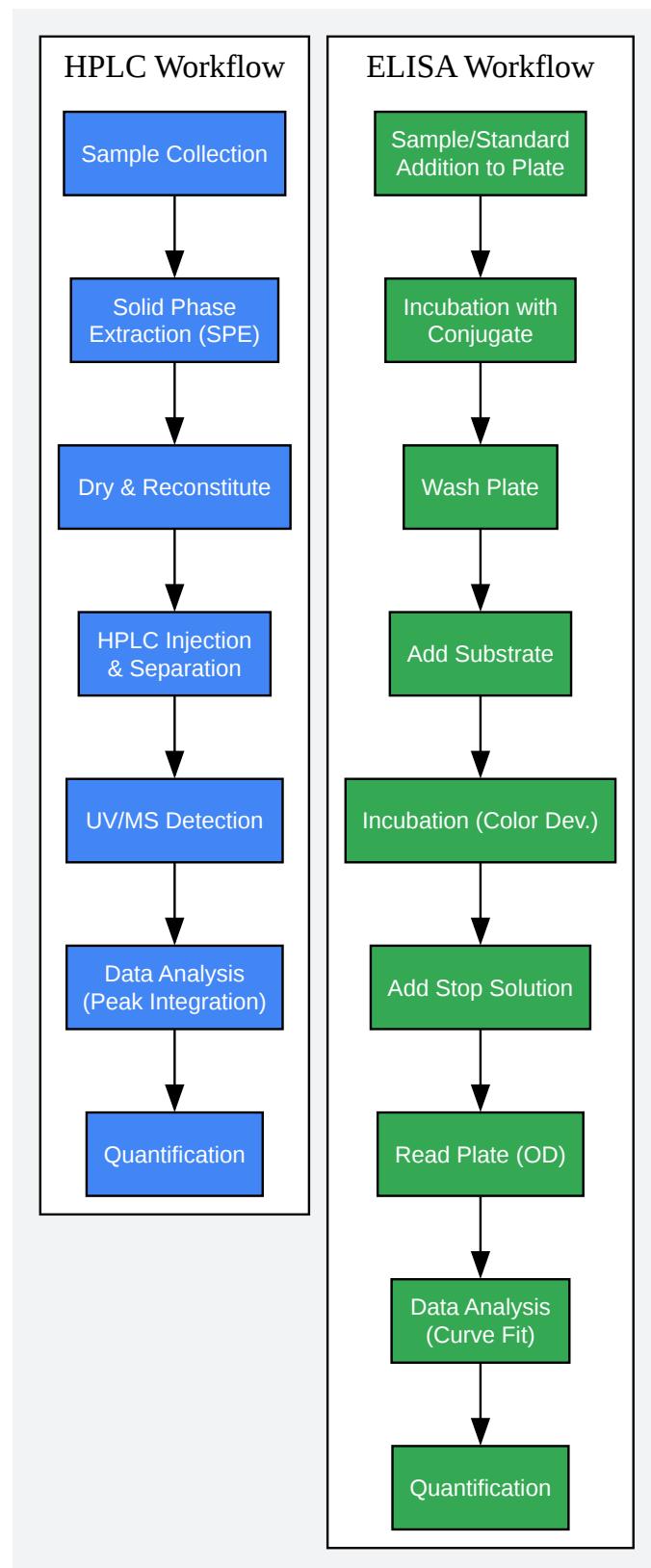
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of High-Performance Liquid Chromatography (HPLC) and Enzyme-Linked Immunosorbent Assay (ELISA), two common analytical methods for the quantification of tachykinins. Tachykinins are a family of neuropeptides involved in a wide array of physiological and pathological processes, including inflammation, pain perception, and smooth muscle contraction.^[1] Accurate measurement of these peptides is crucial for research and drug development. This document outlines the principles of each technique, presents comparative performance data, and provides detailed experimental protocols.

Tachykinin Signaling Pathway

Tachykinins, such as Substance P (SP), Neurokinin A (NKA), and Neurokinin B (NKB), are derived from the alternate processing of three genes (Tac1, Tac3, and Tac4).^{[2][3]} They exert their effects by binding to three distinct G protein-coupled receptors (GPCRs): NK1R, NK2R, and NK3R.^{[3][4]} Upon binding, these receptors activate several intracellular signaling cascades, primarily through the activation of phospholipase C (PLC), which leads to the generation of inositol triphosphate (IP3) and diacylglycerol (DAG).^[4] This cascade results in the mobilization of intracellular calcium and the activation of Protein Kinase C (PKC), influencing a wide range of cellular responses.^[4]





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